

A Technical Guide to the Nonlinear Optical Coefficients of Barium Sodium Niobate

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Compound of Interest

Compound Name: *Barium sodium niobate*

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Introduction

Barium sodium niobate ($\text{Ba}_2\text{NaNb}_5\text{O}_{15}$), often abbreviated as BNN or "banana," is a ferroelectric crystal that has garnered significant interest for its exceptional nonlinear optical (NLO) properties. Its large nonlinear coefficients, high resistance to optical damage, and favorable phase-matching characteristics make it a crucial material for a variety of applications, including frequency doubling, optical parametric oscillation, and electro-optic modulation. This guide provides an in-depth overview of the nonlinear optical coefficients of **barium sodium niobate**, detailed experimental protocols for their measurement, and a summary of key quantitative data.

Nonlinear Optical Properties of Barium Sodium Niobate

Barium sodium niobate belongs to the orthorhombic crystal class ($\text{mm}2$) at room temperature, a non-centrosymmetric structure that is a prerequisite for second-order nonlinear optical effects. The second-order nonlinear susceptibility, denoted by the tensor d_{ij} , governs the efficiency of processes such as second-harmonic generation (SHG). The useful nonlinear coefficients of BNN are approximately twice those of lithium niobate (LiNbO_3), another widely used NLO material.^[1] Furthermore, BNN does not exhibit the significant optically induced

refractive index inhomogeneities (often termed "optical damage") at room temperature that can plague materials like LiNbO_3 .^[1]

Data Presentation

The second-order nonlinear optical coefficients of **barium sodium niobate** have been experimentally determined, with the most frequently cited values provided below. These coefficients relate the induced nonlinear polarization to the applied optical electric field.

Nonlinear Optical Coefficient	Value (pm/V) at 1.064 μm	Reference
d_{31}	11.3 ± 1.0	Singh et al. (1970)
d_{32}	11.3 ± 1.0	Singh et al. (1970)
d_{33}	-27.6 ± 2.5	Singh et al. (1970)
d_{15}	11.8 ± 1.0	Singh et al. (1970)
d_{24}	11.8 ± 1.0	Singh et al. (1970)

Note: The signs of the coefficients are relative to the d_{33} coefficient of LiNbO_3 .

Experimental Protocols

The determination of the nonlinear optical coefficients of **barium sodium niobate** is most commonly achieved through the Maker fringe technique. This method involves measuring the intensity of the second-harmonic light generated from a sample as a function of the incident angle of the fundamental laser beam.

Maker Fringe Technique for d_{ij} Coefficient Measurement

Objective: To determine the magnitude of the second-order nonlinear optical coefficients (d_{ij}) of a **barium sodium niobate** crystal.

Materials and Equipment:

- Pulsed laser source with high peak power (e.g., Q-switched Nd:YAG laser at 1.064 μm).

- High-quality, single-domain **barium sodium niobate** crystal with polished, parallel faces.
- Rotation stage with high angular resolution for mounting the crystal.
- Polarizers and half-wave plates to control the polarization of the fundamental and second-harmonic beams.
- Appropriate filters to block the fundamental wavelength and transmit the second-harmonic wavelength.
- A sensitive photodetector (e.g., a photomultiplier tube or a photodiode).
- Lock-in amplifier or boxcar averager for signal processing.
- Reference crystal with a well-characterized nonlinear coefficient (e.g., quartz or LiNbO_3).

Experimental Procedure:

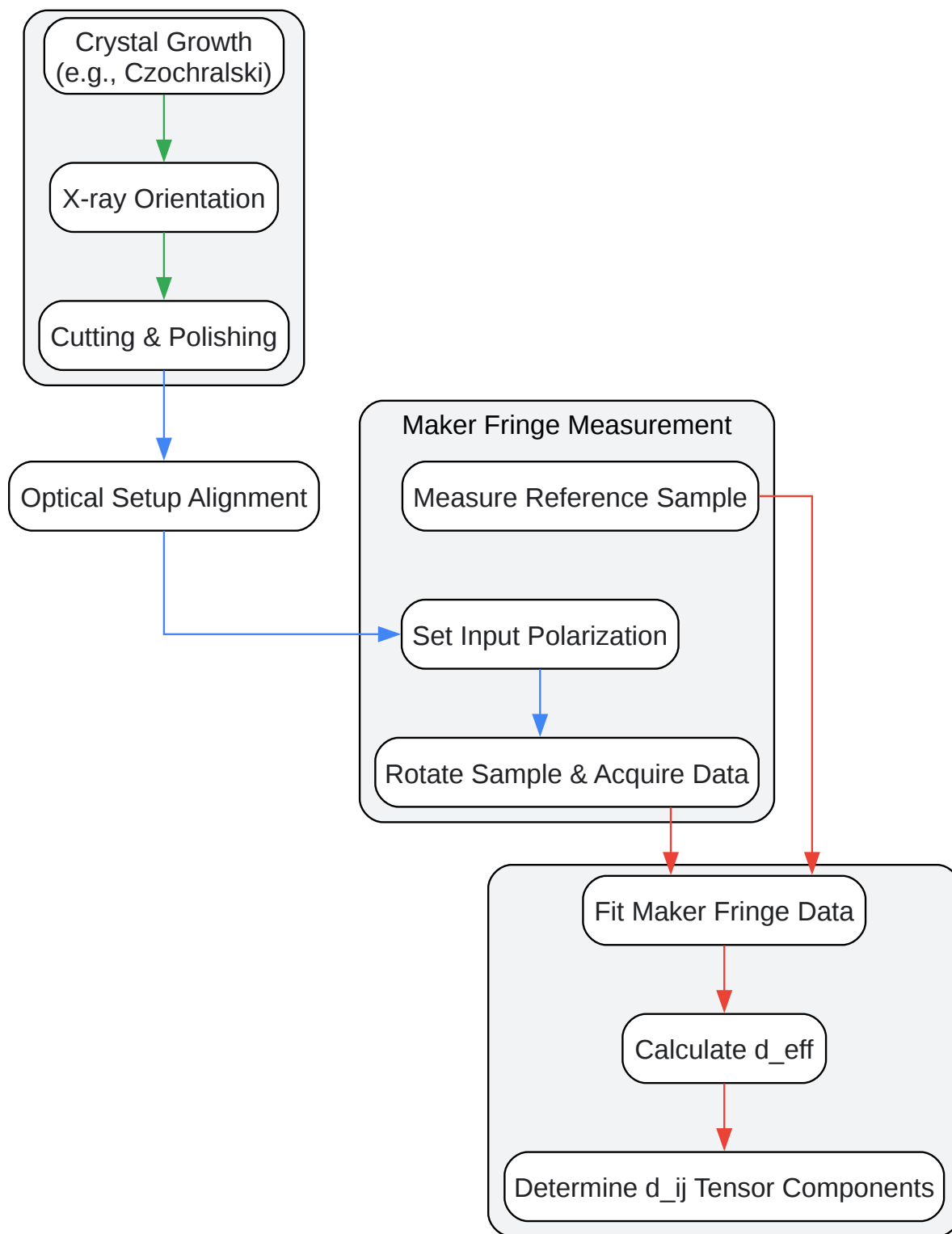
- **Sample Preparation:** A single crystal of **barium sodium niobate** is cut and polished to have flat and parallel surfaces. The orientation of the crystallographic axes relative to the polished faces must be precisely known.
- **Optical Setup:** The laser beam is directed through a polarizer and a half-wave plate to set the desired polarization of the fundamental beam. The beam is then focused onto the BNN crystal, which is mounted on the rotation stage.
- **Data Acquisition:** The crystal is rotated, and the intensity of the generated second-harmonic light is measured at various angles of incidence. A set of filters is placed after the crystal to block the fundamental laser beam and allow only the second-harmonic signal to reach the photodetector. An analyzer may be used to select a specific polarization of the second-harmonic light.
- **Maker Fringe Pattern:** As the crystal is rotated, the path length of the fundamental and second-harmonic waves within the crystal changes, leading to a phase mismatch. This results in an oscillatory pattern of the second-harmonic intensity known as Maker fringes.

- **Data Analysis:** The envelope of the Maker fringe pattern is a function of the effective nonlinear coefficient (d_{eff}) for the specific crystal orientation and polarization combination. By fitting the experimental data to the theoretical Maker fringe equation, the value of d_{eff} can be determined.
- **Determination of d_{ij} :** By performing measurements with different crystal orientations and polarizations of the fundamental and second-harmonic beams, the individual components of the d_{ij} tensor can be isolated and calculated from the measured d_{eff} values. A comparison with the signal from a reference crystal of known nonlinearity is used for absolute calibration.

Visualizations

Experimental Workflow for Nonlinear Optical Coefficient Determination

The following diagram illustrates the logical workflow for the characterization of the nonlinear optical coefficients of a material like **barium sodium niobate** using the Maker fringe technique.



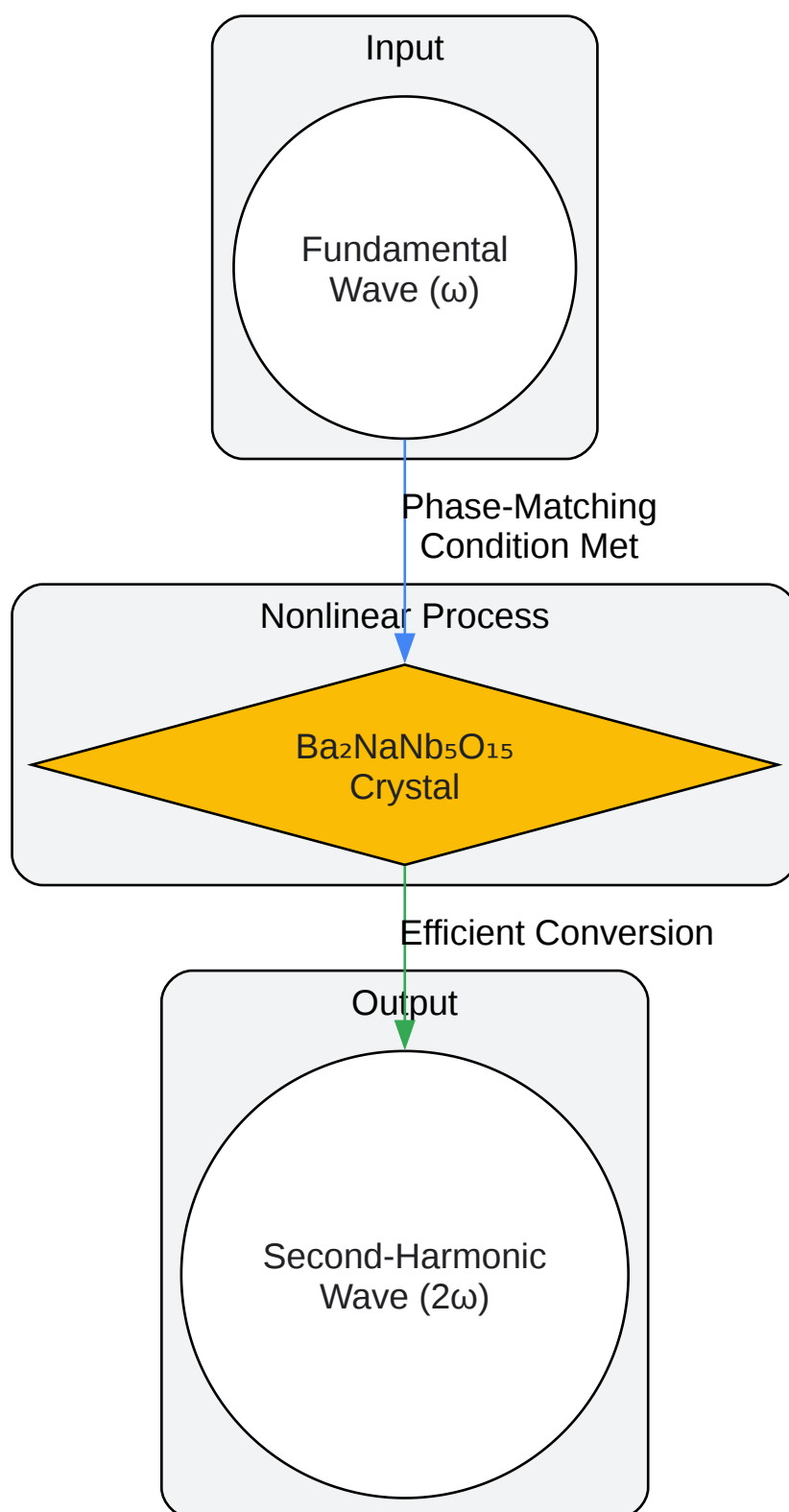
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Experimental workflow for NLO coefficient determination.

Phase-Matching for Efficient Second-Harmonic Generation

For practical applications, achieving high conversion efficiency in second-harmonic generation requires fulfilling the phase-matching condition, where the wave vectors of the fundamental and second-harmonic waves are properly matched ($\Delta k = k_2\omega - 2k\omega = 0$). In birefringent crystals like **barium sodium niobate**, this can be achieved by appropriately choosing the polarization of the light and the direction of propagation relative to the crystal's optic axes.

The relationship between the fundamental and second-harmonic waves in a phase-matching scheme is depicted below.



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Phase-matching for efficient SHG in BNN.

Conclusion

Barium sodium niobate remains a material of significant importance in the field of nonlinear optics due to its large nonlinear coefficients and favorable optical properties. A thorough understanding of its nonlinear optical tensor, coupled with precise experimental characterization, is essential for the design and optimization of advanced photonic devices. The data and protocols outlined in this guide provide a foundational resource for researchers and scientists working with this versatile crystal.

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References

- 1. OPG [opg.optica.org]
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